

Synthesis of 4'-Thiouridine 5'-triphosphate for laboratory use

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Compound of Interest

Compound Name: 4'-Thiouridine 5'-triphosphate

Cat. No.: B1249690

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Critical Disambiguation: 4'-Thio vs. 4-Thio

Before proceeding, verify your target molecule.

- 4'-Thiouridine (Target of this guide): The ribose sugar is modified ([2](#)). Used for aptamer selection (SELEX), nuclease resistance, and RNA interference (RNAi) studies.
- 4-Thiouridine (s [3](#)): The uracil base is modified ([4](#)). Used primarily for photo-crosslinking (e.g., PAR-CLIP, SLAM-seq).
- This protocol addresses the sugar-modified 4'-thioUTP.

Technical Guide: Synthesis of 4'-Thiouridine 5'-Triphosphate

Introduction & Retrosynthetic Analysis

The synthesis of 4'-thioUTP presents a unique challenge: the sulfur atom in the ribose ring changes the electronic properties of the nucleoside, potentially affecting the stability of intermediates during phosphorylation. The standard enzymatic phosphorylation (using kinases) is often inefficient due to steric hindrance and altered substrate recognition caused by the bulky sulfur atom.

Therefore, the Ludwig-Eckstein chemical phosphorylation strategy is the method of choice. This "one-pot, three-step" reaction utilizes salicyl phosphorochloridite to regioselectively phosphitylate the 5'-hydroxyl group, followed by reaction with pyrophosphate and subsequent oxidation.[5]

Reaction Pathway

The synthesis proceeds from the 4'-thiouridine nucleoside.[3][6] To ensure regioselectivity, the 2' and 3' hydroxyls must be protected, although the Ludwig-Eckstein method is highly selective for the primary 5'-OH. For high-purity applications, we employ a transient protection or a dedicated protection-deprotection scheme.

Scheme:

- Protection: 4'-Thiouridine
2',3'-di-O-acetyl-4'-thiouridine (via 5'-MMTr intermediate).
- Phosphorylation: Reaction with 2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one.[5][6][7]
- Cyclization: Reaction with tributylammonium pyrophosphate.
- Oxidation: Iodine/Pyridine/Water.[6]
- Deprotection: Ammonolysis.



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Figure 1: Synthetic workflow from nucleoside to triphosphate via the Ludwig-Eckstein route.

Experimental Protocol

Phase 1: Preparation of Protected Precursor

Objective: Isolate 2',3'-di-O-acetyl-4'-thiouridine. The 5'-OH must be free for phosphorylation, while 2'/3'-OH are capped to prevent side reactions.

Reagents:

- 4'-Thiouridine (synthesized per Nucleic Acids Res.[6] 2005;33:19 or J. Org. Chem. 1964;86:5658).[8]
- 4-Monomethoxytrityl chloride (MMTr-Cl).[1][6]
- Acetic anhydride ().
- Pyridine (anhydrous).
- 80% Acetic Acid (aq).[1][6]

Step-by-Step:

- 5'-Protection: Dissolve 4'-thiouridine (1.0 eq) in anhydrous pyridine. Add MMTr-Cl (1.2 eq). Stir at RT for 4h. The bulky MMTr group selectively protects the primary 5'-OH.
- Acetylation: Add (5.0 eq) directly to the reaction mixture. Stir overnight. This acetylates the 2' and 3' positions.
- Workup: Quench with MeOH. Evaporate solvent.[9] Partition between and . Dry organic layer () and concentrate.

- 5'-Deprotection: Treat the residue with 80% aqueous acetic acid (10 mL/mmol) for 2h at RT. This removes the acid-labile MMTr group but leaves the stable acetyl esters intact.
- Purification: Flash chromatography (, MeOH/DCM gradient).
 - Validation: ESI-MS should show mass corresponding to 4'-thioU + 2 Acetyls.

Phase 2: Phosphorylation (Ludwig-Eckstein)

Objective:[5][6] Convert the 5'-OH to 5'-triphosphate.

Reagents Table:

Reagent	Equivalents	Role
Precursor (from Phase 1)	1.0 eq	Substrate
Salicyl phosphorochloridite	1.1 eq	Phosphitylating agent
Tributylammonium pyrophosphate	1.5 eq	Pyrophosphate source
Iodine ()	1.5 eq	Oxidizer (P)
Dioxane / DMF	Solvent	Anhydrous medium

Protocol:

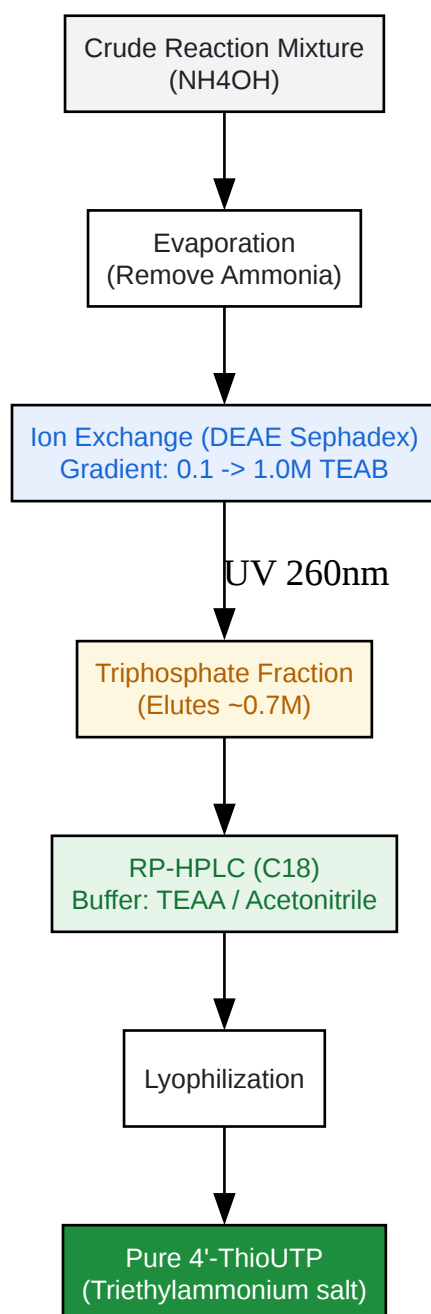
- Drying: Co-evaporate the protected nucleoside (from Phase 1) with anhydrous pyridine () and dry under high vacuum for 12h. Dissolve in anhydrous Dioxane (0.1 M).
- Activation: Add anhydrous pyridine (2.0 eq). Add a solution of 2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one (1.1 eq) in dioxane. Stir for 10 min at RT.

- Mechanism:[5][10] Formation of the reactive salicyl-phosphite intermediate at the 5'-position.
- Cyclization: Add a solution of bis(tributylammonium) pyrophosphate (1.5 eq) in anhydrous DMF/tributylamine. Vortex immediately and stir for 10 min.
 - Observation: The solution typically remains clear or turns slightly yellow.
- Oxidation: Add a solution of 1% in Pyridine/Water (98:2). Stir for 15 min.
 - Note: Unlike base-modified thionucleosides (e.g., s U), the ring sulfur in 4'-thioU is relatively resistant to mild iodine oxidation conditions, preventing desulfurization.
- Quenching: Add aqueous (5%) until the iodine color disappears.
- Deprotection: Add concentrated (25%) and stir at RT for 4h. This hydrolyzes the cyclic phosphate residues and removes the 2'/3'-acetyl groups.

Purification & Quality Control

The crude mixture contains the target triphosphate, unreacted monophosphate, pyrophosphate, and salts.

Workflow Diagram



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Figure 2: Purification cascade ensuring removal of short-chain phosphates and salts.

Detailed Purification Steps

- Ion Exchange (Primary Purification):
 - Column: DEAE Sephadex A-25.

- Buffer A: Water; Buffer B: 1.0 M TEAB (Triethylammonium bicarbonate), pH 7.5.
- Gradient: 0 to 100% B over 500 mL.
- Elution Order: Nucleoside

MP

DP

TP (Target).

- RP-HPLC (Polishing):
 - Column: C18 Preparative (e.g., Phenomenex Gemini).
 - Buffer A: 100 mM TEAA (Triethylammonium acetate), pH 7.0.
 - Buffer B: Acetonitrile.
 - Gradient: 0-15% B over 20 min. (Triphosphates are very polar; low organic is needed).

Validation Metrics (QC)

Method	Expected Result	Note
P NMR	3 Signals: -5 (d), -10 (d), -21 (t) ppm	Characteristic triphosphate pattern.
ESI-MS	[M-H] calc: ~499.0	Confirm mass of 4'-thioUTP.
UV Spec	~262 nm	Similar to Uridine.
HPLC Purity	> 98% Area Under Curve	Essential for enzymatic assays.

Stability and Storage

- **Thermal Stability:** 4'-ThioUTP is thermally stable but susceptible to hydrolysis of the triphosphate chain at acidic pH.
- **Oxidative Stability:** The 4'-sulfur is sensitive to strong oxidants. Avoid bleach or peroxides in buffers.
- **Storage:** Store as a 10-100 mM aqueous solution (pH 7.5) at -80°C. Avoid repeated freeze-thaw cycles.

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